

Personal protective equipment for handling Mevinic acid

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Compound of Interest

Compound Name: Mevinic acid

Cat. No.: B1219033

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Essential Safety and Handling Guide for Mefenamic Acid

Note: The following information pertains to Mefenamic acid (CAS-No: 61-68-7). No safety data was found for "**Mevinic acid**," and it is presumed that this was a typographical error.

This guide provides essential safety protocols and logistical plans for researchers, scientists, and drug development professionals handling Mefenamic acid. Adherence to these procedures is critical for ensuring a safe laboratory environment.

Hazard Identification and Classification

Mefenamic acid is classified as harmful if swallowed.[1][2][3][4] It may also cause respiratory tract and skin irritation.[1] Laboratory experiments have indicated potential teratogenic effects.[1]

Hazard Statement	Classification
H302	Harmful if swallowed[1][2][3][4]
Potential Hazard	May cause respiratory tract irritation[1]
Potential Hazard	May cause skin irritation[1]
Potential Hazard	May be harmful if absorbed through the skin[1]
Potential Hazard	Laboratory experiments have shown teratogenic effects[1]

Personal Protective Equipment (PPE)

A comprehensive PPE strategy is the first line of defense against accidental exposure. The following table outlines the minimum required PPE for handling Mefenamic acid.

Body Part	Required PPE	Specifications and Best Practices
Eyes/Face	Safety glasses with side-shields or chemical safety goggles. [1] [5] [6] A face shield may be necessary for splash hazards. [5] [7] [8]	Must conform to EN166 (EU) or NIOSH (US) standards. [1] [6] Always wear safety glasses or goggles beneath a face shield. [5]
Hands	Chemical-resistant gloves (e.g., nitrile or butyl rubber). [1] [8] [9] [10]	Gloves must be inspected for leaks or holes before use. [1] [9] Use proper glove removal technique to avoid skin contact with the outer surface. [1] [2] Wash and dry hands after handling. [1]
Body	Laboratory coat. [5] [7] [9] Consider an impervious apron when transferring larger quantities. [9]	A lab coat is the minimum required protection. [5] [9] Work clothes should be laundered separately. [11]
Respiratory	Required when dusts are generated. [12] Use in a well-ventilated area. [11]	Operations should be performed in adequately ventilated areas. [9] Provide appropriate exhaust ventilation where dust is formed. [1]

Operational Plan: Handling and Storage

Handling Protocol:

- Preparation:
 - Ensure all necessary PPE is available and in good condition.[\[9\]](#)
 - Verify that an eyewash station and safety shower are accessible.[\[13\]](#)

- Work in a well-ventilated area, preferably a fume hood, especially when handling powders to avoid dust formation.[\[1\]](#)[\[11\]](#)
- During Handling:
 - Avoid all personal contact, including inhalation of dust.[\[11\]](#)
 - Do not eat, drink, or smoke in the handling area.[\[2\]](#)[\[3\]](#)[\[11\]](#)[\[14\]](#)
 - Wash hands thoroughly after handling, before breaks, and at the end of the workday.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[14\]](#)
- Post-Handling:
 - Securely seal containers when not in use.[\[6\]](#)[\[11\]](#)
 - Decontaminate work surfaces.
 - Dispose of contaminated gloves and other waste in accordance with disposal procedures.[\[1\]](#)

Storage Protocol:

- Store in a cool, dry, and well-ventilated place.[\[1\]](#)[\[6\]](#)[\[11\]](#)
- Keep containers tightly closed to prevent contamination and leakage.[\[1\]](#)[\[6\]](#)[\[11\]](#)[\[12\]](#)
- Store away from incompatible materials and foodstuff containers.[\[11\]](#)

Emergency and Disposal Plan

Spill Management:

- Minor Spills:
 - Wear appropriate PPE.
 - Avoid generating dust.[\[11\]](#)

- Sweep or vacuum up the spilled solid and place it in a suitable, closed container for disposal.[\[1\]](#)[\[11\]](#)
- Clean the spill area with soap and water.[\[11\]](#)
- Major Spills:
 - Evacuate the area and alert emergency responders.[\[11\]](#)
 - Prevent the spill from entering drains or waterways.[\[1\]](#)[\[11\]](#)

First Aid Measures:

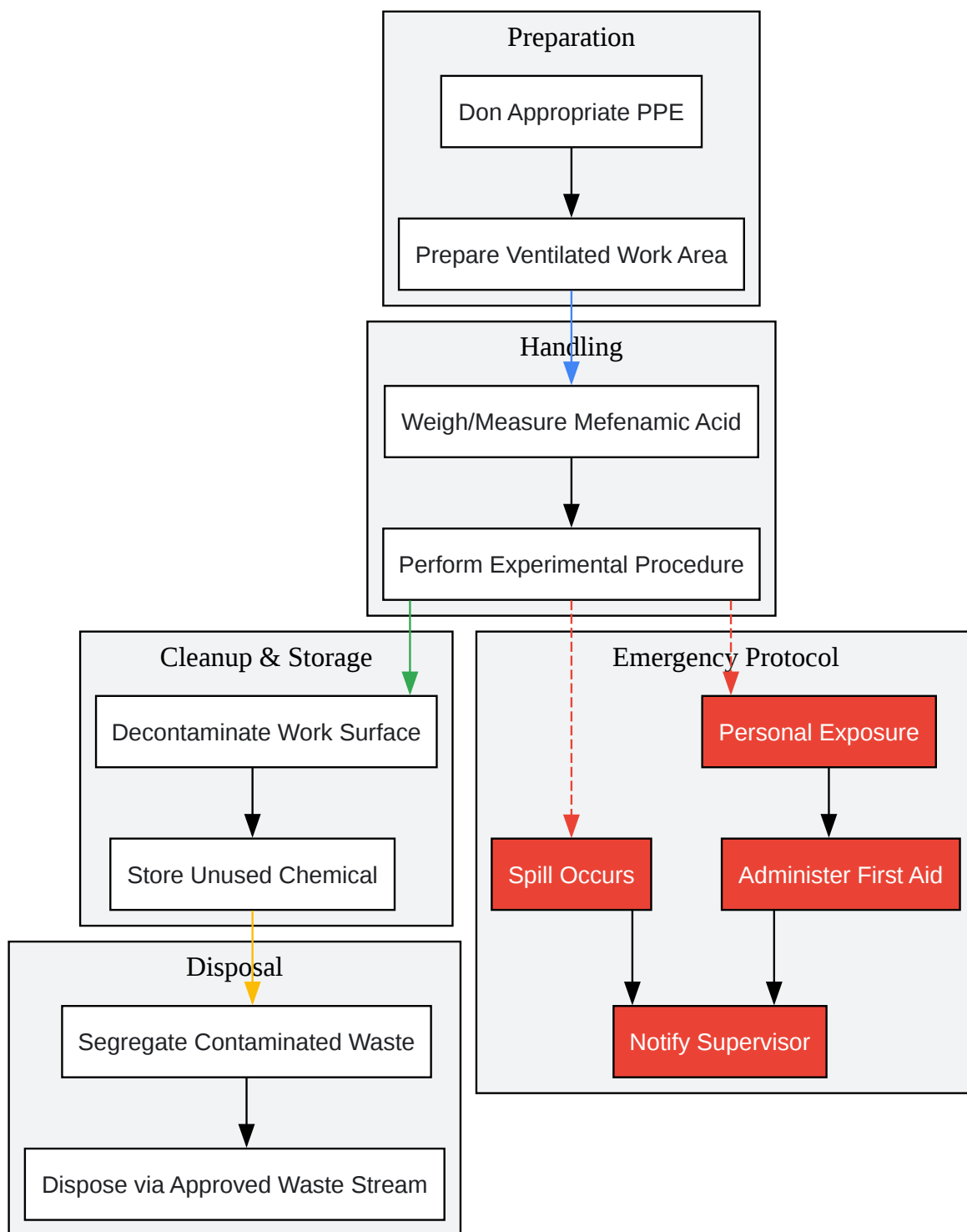
Exposure Route	First Aid Procedure
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. Seek medical attention. [1] [3] [14] [15]
Skin Contact	Remove contaminated clothing. Wash the affected area with soap and plenty of water for at least 15 minutes. Seek medical attention if irritation persists. [1] [3] [6] [15]
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, also under the eyelids. Remove contact lenses if present and easy to do. Seek medical attention. [1] [3] [14] [15]
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Call a physician or poison control center immediately. [1] [2] [3] [15]

Disposal Plan:

- Dispose of Mefenamic acid and any contaminated materials in accordance with local, state, and federal regulations.[\[2\]](#)[\[14\]](#)

- Do not allow the product to enter drains.[1][6]
- Waste should be placed in suitable, closed containers for disposal.[1][6]

Experimental Workflow



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